

2,2-dichloroheptane physical properties

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Compound of Interest

Compound Name: 2,2-Dichloroheptane

Cat. No.: B14481631

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An In-depth Technical Guide to the Physical Properties of 2,2-Dichloroheptane

This guide provides a comprehensive overview of the physical properties of **2,2-dichloroheptane**, intended for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, outlines a plausible experimental protocol for its synthesis, and includes a visual representation of the synthetic workflow.

Physical and Chemical Properties

2,2-Dichloroheptane is a chlorinated derivative of heptane with the chemical formula $C_7H_{14}Cl_2$. The following table summarizes its key physical and chemical properties based on available data, much of which is estimated.

Property	Value	Source
Molecular Weight	169.09 g/mol	PubChem[1]
CAS Number	65786-09-6	LookChem[2]
Density	1.0120 g/cm ³ (estimate)	LookChem[2]
Boiling Point	198.96 °C (estimate)	LookChem[2]
Melting Point	23.5 °C (estimate)	LookChem[2]
Refractive Index	1.4440	LookChem[2]
LogP (Octanol-Water Partition Coefficient)	3.76050	LookChem[2]
Hydrogen Bond Donor Count	0	LookChem[2]
Hydrogen Bond Acceptor Count	0	LookChem[2]
Rotatable Bond Count	4	LookChem[2]
Exact Mass	168.0472558 u	LookChem[2]
Complexity	69.3	LookChem[2]

Synthesis of 2,2-Dichloroheptane

A common method for the synthesis of gem-dichlorides, such as **2,2-dichloroheptane**, is the reaction of a ketone with phosphorus pentachloride (PCl₅).^[3] In this case, 2-heptanone (n-pentyl methyl ketone) serves as the starting material.^[2] The carbonyl oxygen is replaced by two chlorine atoms, yielding the desired product and phosphorus oxychloride (POCl₃) as a byproduct.^[3]

Experimental Protocol: Synthesis from 2-Heptanone

This protocol is a generalized procedure based on the known reactivity of ketones with phosphorus pentachloride.

Materials:

- 2-Heptanone (n-pentyl methyl ketone)
- Phosphorus pentachloride (PCl_5)
- Anhydrous benzene (or other inert solvent)
- Ice bath
- Stirring apparatus
- Reaction flask with a reflux condenser and a gas outlet to a trap
- Separatory funnel
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Distillation apparatus

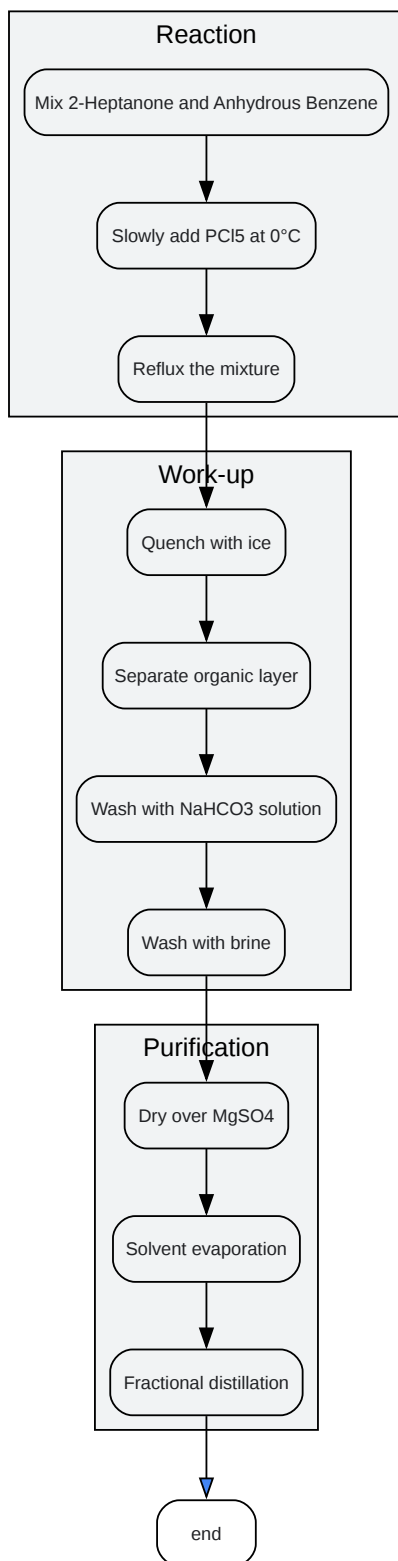
Procedure:

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a magnetic stirrer, a reflux condenser, and an addition funnel. The apparatus should be dried to prevent the hydrolysis of PCl_5 . A gas trap is necessary to handle the hydrogen chloride gas that may evolve.
- **Reactant Addition:** Charge the flask with 2-heptanone and an inert solvent such as anhydrous benzene. Cool the flask in an ice bath. Slowly add phosphorus pentachloride to the stirred solution of 2-heptanone. The addition should be controlled to manage the exothermic reaction.
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and then gently reflux until the reaction is complete. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Cool the reaction mixture and carefully pour it over crushed ice to decompose the excess PCl_5 and the resulting POCl_3 . Separate the organic layer using a separatory funnel.

- Neutralization: Wash the organic layer sequentially with cold water, a saturated solution of sodium bicarbonate to neutralize any remaining acid, and finally with brine.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- Purification: The crude **2,2-dichloroheptane** can be purified by fractional distillation under reduced pressure.

Experimental Workflow

Synthesis of 2,2-Dichloroheptane



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Workflow for the synthesis of **2,2-dichloroheptane**.

Methodologies for Physical Property Determination

For a comprehensive understanding, experimental determination of the physical properties of **2,2-dichloroheptane** would be necessary. The following are general protocols for key properties:

- **Boiling Point:** The boiling point can be determined using a standard distillation apparatus at atmospheric pressure or under reduced pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded.
- **Melting Point:** For compounds that are solid at or near room temperature, the melting point can be determined using a capillary melting point apparatus. The temperature range over which the solid melts is recorded.
- **Density:** The density can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature.
- **Refractive Index:** The refractive index, a measure of how light propagates through the substance, can be determined using a refractometer, typically at the sodium D-line (589 nm) and at a controlled temperature.
- **Solubility:** The solubility in various solvents (e.g., water, ethanol, acetone) can be determined by adding a known amount of **2,2-dichloroheptane** to a known volume of the solvent until saturation is reached. The concentration of the saturated solution is then measured. For sparingly soluble substances, techniques like the generator column method can be employed.

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References

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